

The Solubility Profile of Geranyl Butyrate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Geranyl butyrate

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This technical guide provides a comprehensive overview of the solubility characteristics of **geranyl butyrate**, an ester widely utilized in the flavor, fragrance, and pharmaceutical industries. Understanding its solubility is critical for formulation development, quality control, and various research applications. This document compiles available quantitative and qualitative solubility data, details relevant experimental methodologies, and presents a logical workflow for solubility determination.

Core Data Presentation: Solubility of Geranyl Butyrate

The solubility of **geranyl butyrate** is dictated by its molecular structure, which includes a polar ester group and a larger, nonpolar terpene backbone. This dual character governs its miscibility with a range of organic solvents. While extensive quantitative data is not widely published, a combination of established qualitative descriptions and specific experimental values provides a clear solubility profile.

Solvent	Solvent Type	Solubility	Temperature (°C)	Citation
Alcohols				
80% Ethanol (in water)	Polar Protic	1 mL in 6 mL	Not Specified	[1]
General Alcohols	Polar Protic	Soluble	Not Specified	[1][2][3]
Oils & Nonpolar Solvents				
Fixed Oils	Nonpolar	Soluble	Not Specified	[1][3]
Paraffin Oil	Nonpolar	Soluble	Not Specified	[3]
Mineral Oil	Nonpolar	Soluble	Not Specified	[2]
Ether	Polar Aprotic	Soluble	Not Specified	[2]
Other Organic Solvents				
Perfume & Flavor Oils	Mixture	Soluble	Not Specified	[2]
Most Organic Solvents	Various	Generally Soluble	Not Specified	
Poor Solvents				
Water	Polar Protic	0.7127 mg/L (Estimated)	25	[3]
Glycerol	Polar Protic	Insoluble	Not Specified	[1][2]
Propylene Glycol	Polar Protic	Insoluble	Not Specified	[1][2][3]

Experimental Protocols

The determination of solubility and the synthesis of esters like **geranyl butyrate** involve standardized laboratory procedures. Below are detailed methodologies relevant to this

compound.

Protocol 1: Determination of Ester Solubility (Qualitative and Semi-Quantitative)

This protocol outlines a common method for assessing the solubility of an ester in various solvents.

Objective: To determine if an ester is soluble, partially soluble, or insoluble in a given solvent at a specific temperature, and to approximate the concentration of a saturated solution.

Materials:

- **Geranyl Butyrate** (or other ester)
- A range of organic solvents (e.g., ethanol, acetone, hexane, toluene)
- Deionized water
- Small test tubes or vials (e.g., 13x100 mm)
- Vortex mixer
- Calibrated pipettes or micropipettes
- Analytical balance
- Constant temperature bath or incubator

Procedure:

- **Solvent Preparation:** Dispense a precise volume (e.g., 1.0 mL) of the selected solvent into a test tube.
- **Temperature Equilibration:** Place the test tube in a constant temperature bath set to the desired temperature (e.g., 25 °C) and allow it to equilibrate for at least 15 minutes.

- Solute Addition: Add a small, accurately weighed amount of **geranyl butyrate** (e.g., 10 mg) to the solvent.
- Mixing: Vigorously mix the sample using a vortex mixer for 1-2 minutes to facilitate dissolution.
- Observation: Visually inspect the solution for any undissolved solute.
 - Soluble: If the solute completely dissolves, continue adding known increments of the solute, mixing after each addition, until saturation is reached (i.e., solid material remains undissolved). Record the total amount of solute added.
 - Insoluble/Partially Soluble: If the initial amount does not dissolve, the substance is classified as such at that concentration.
- Equilibration for Saturation: For quantitative analysis, a saturated solution should be allowed to equilibrate for an extended period (e.g., 24-48 hours) with intermittent shaking to ensure thermodynamic equilibrium is reached.
- Analysis (Quantitative): After equilibration, the saturated solution should be filtered to remove excess solid. The concentration of the dissolved ester in the filtrate can then be determined using an appropriate analytical technique, such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).

Protocol 2: Synthesis of Geranyl Butyrate via Fischer Esterification

This protocol describes a standard laboratory method for synthesizing **geranyl butyrate**.

Objective: To synthesize **geranyl butyrate** from geraniol and butyric acid.

Materials:

- Geraniol
- Butyric acid

- Concentrated sulfuric acid (catalyst)
- Anhydrous sodium sulfate
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Diethyl ether (or other suitable extraction solvent)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

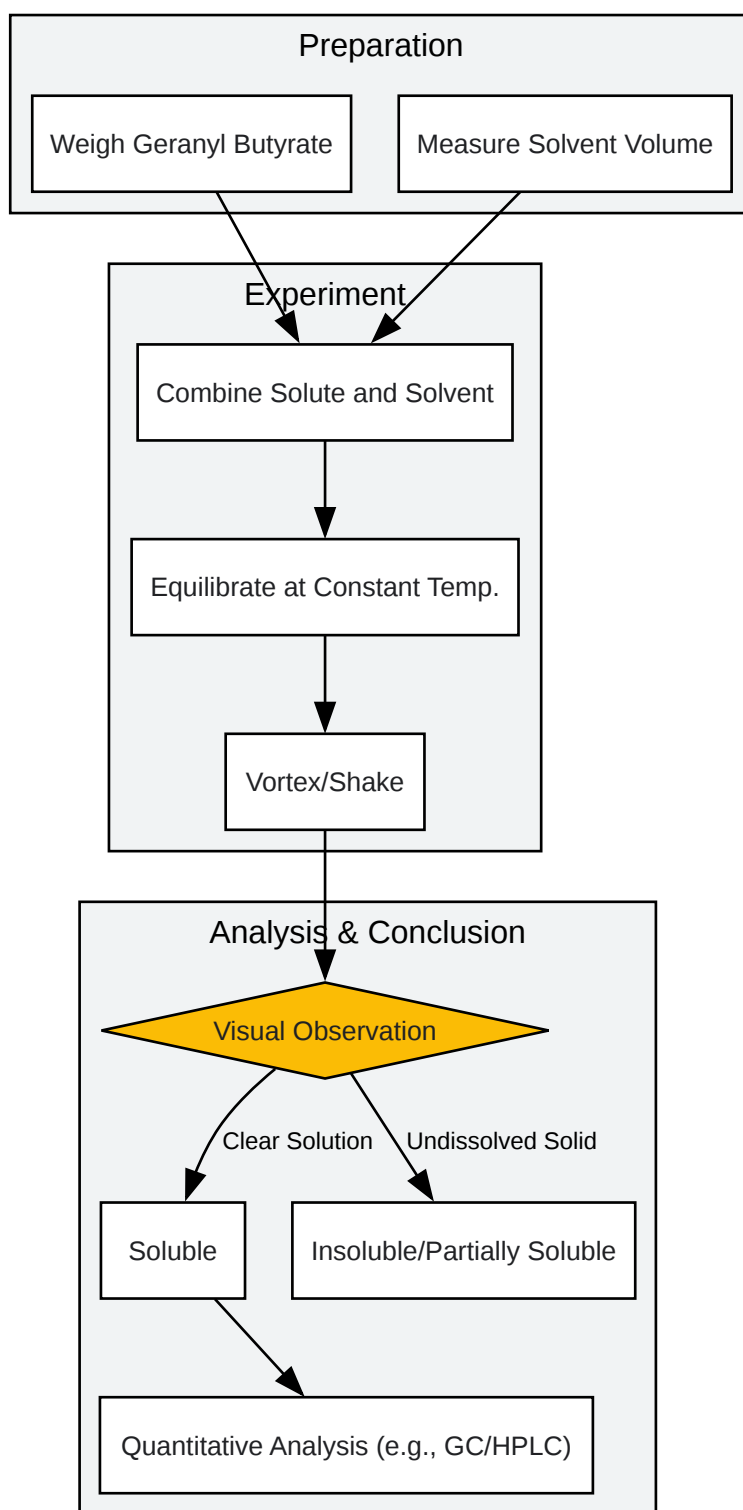
Procedure:

- **Reaction Setup:** In a round-bottom flask, combine geraniol and a slight excess of butyric acid.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Attach a reflux condenser and heat the mixture under reflux for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or GC.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and dilute with diethyl ether.

- Wash the organic layer sequentially with deionized water, saturated sodium bicarbonate solution (to neutralize excess acid), and finally with brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **geranyl butyrate**.
- Purification: The crude product can be further purified by vacuum distillation or column chromatography to obtain high-purity **geranyl butyrate**.

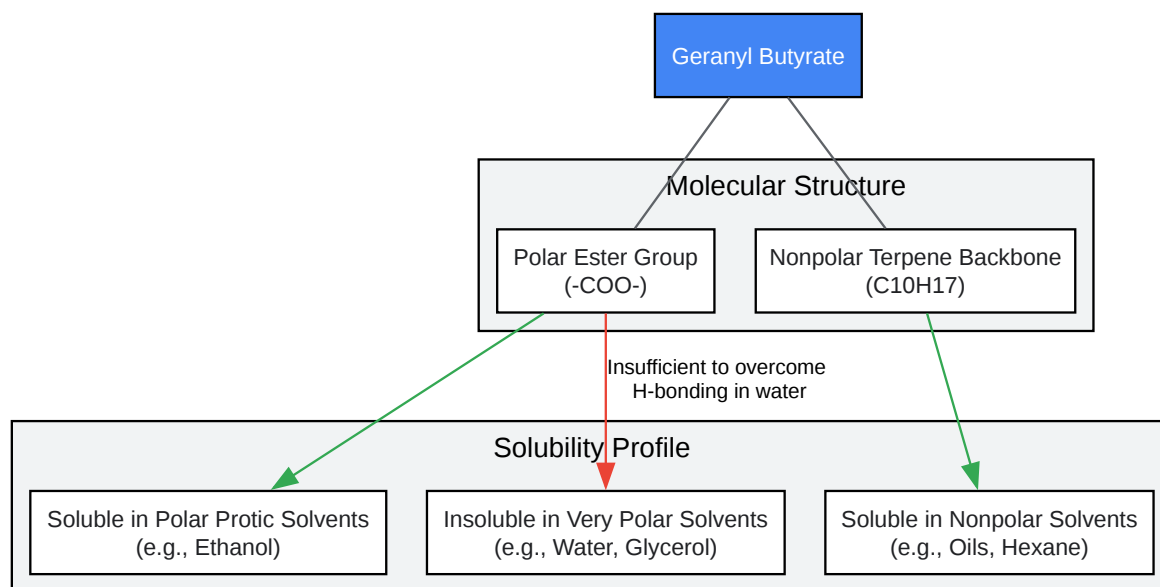
Mandatory Visualizations

The following diagrams illustrate key workflows and relationships relevant to the study of **geranyl butyrate**'s solubility.



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Caption: Workflow for Determining the Solubility of **Geranyl Butyrate**.



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Caption: Relationship Between **Geranyl Butyrate**'s Structure and Its Solubility.

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